

Best practices for handling and storing (-)-alpha-Methylnorepinephrine powder

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Compound of Interest

Compound Name: (-)-alpha-Methylnorepinephrine

Cat. No.: B10763412

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Technical Support Center: (-)-alpha-Methylnorepinephrine

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and storing **(-)-alpha-Methylnorepinephrine** powder. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **(-)-alpha-Methylnorepinephrine** and what is its primary mechanism of action?

A1: **(-)-alpha-Methylnorepinephrine**, also known as levonordefrin or Corbadrine, is a sympathomimetic amine that functions as a potent and selective α_2 -adrenergic receptor agonist.^{[1][2][3]} It is a metabolite of the antihypertensive drug alpha-methyldopa.^{[4][5][6]} Its primary action involves the stimulation of presynaptic α_2 -adrenergic receptors, which leads to an inhibition of norepinephrine release.^[5] This compound is often used in research to study α_2 -adrenoceptor function and its physiological effects, such as vasoconstriction and cardiovascular regulation.^{[1][7][8]}

Q2: What are the recommended storage conditions for **(-)-alpha-Methylnorepinephrine** powder?

A2: To ensure the stability and integrity of **(-)-alpha-Methylnorepinephrine** powder, it should be stored under desiccated conditions at -20°C. The powder is typically white to light brown in color. Proper storage is critical to prevent degradation and maintain its chemical purity for experimental use.

Q3: What personal protective equipment (PPE) should be worn when handling **(-)-alpha-Methylnorepinephrine** powder?

A3: Due to its acute toxicity if swallowed, inhaled, or in contact with skin, it is imperative to use appropriate PPE.^[9] This includes wearing protective gloves, protective clothing, eye protection (safety goggles with side-shields), and respiratory protection.^[10] All handling of the powder should be conducted in a well-ventilated area, preferably under a chemical fume hood.

Q4: How should I prepare a stock solution of **(-)-alpha-Methylnorepinephrine**?

A4: **(-)-alpha-Methylnorepinephrine** powder is soluble in dimethyl sulfoxide (DMSO) at a concentration of 5 mg/mL, and warming may be necessary to achieve a clear solution. For aqueous solutions, norepinephrine solutions are often prepared in normal saline or 5% dextrose in water.^{[11][12]} When preparing solutions, it is crucial to use a calibrated balance and appropriate volumetric flasks to ensure accurate concentrations.

Q5: What is the stability of **(-)-alpha-Methylnorepinephrine** in solution?

A5: While specific stability data for **(-)-alpha-Methylnorepinephrine** solutions is not readily available, studies on norepinephrine solutions provide valuable guidance. Norepinephrine solutions are sensitive to light and temperature.^{[11][12][13]} For long-term storage of up to a year, solutions should be stored at refrigerated (+5±3°C) or frozen (-20±5°C) temperatures.^[13] At room temperature, significant degradation can occur, especially when exposed to light.^{[13][15]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Powder has changed color or appears clumpy.	Improper storage (exposure to moisture or high temperatures).	Discard the powder as it may have degraded. Always store at -20°C under desiccated conditions.
Inconsistent or unexpected experimental results.	1. Inaccurate concentration of the prepared solution. 2. Degradation of the compound in solution.	1. Recalibrate your balance and review your solution preparation protocol. 2. Prepare fresh solutions for each experiment. If storing solutions, protect them from light and store at low temperatures (-20°C or 4°C). [11] [13]
Difficulty dissolving the powder.	The solvent or concentration may be inappropriate.	(-)-alpha-Methylnorepinephrine is soluble in DMSO at 5 mg/mL, and warming can aid dissolution. Ensure you are using a suitable solvent and concentration for your experiment.
Precipitate forms in the solution upon storage.	The solution may be supersaturated or has degraded.	Try gently warming the solution to redissolve the precipitate. If this fails, it is best to prepare a fresh solution. Ensure the storage temperature is appropriate for the solvent used.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	183.20 g/mol	[16]
Appearance	White to light brown powder	
Purity	≥95% (HPLC)	
Solubility	DMSO: 5 mg/mL (clear with warming)	
Storage Temperature (Powder)	-20°C (desiccated)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **(-)-alpha-Methylnorepinephrine** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes and sterile tips
- Vortex mixer
- Water bath (optional)

Procedure:

- Allow the **(-)-alpha-Methylnorepinephrine** powder vial to equilibrate to room temperature before opening to prevent condensation.

- Weigh out 1.832 mg of the powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the tube thoroughly for 1-2 minutes to dissolve the powder.
- If the powder does not fully dissolve, warm the solution in a water bath at 37°C for 5-10 minutes, followed by vortexing.
- Once a clear solution is obtained, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C.

Protocol 2: In Vitro Assay for α 2-Adrenergic Receptor Activation

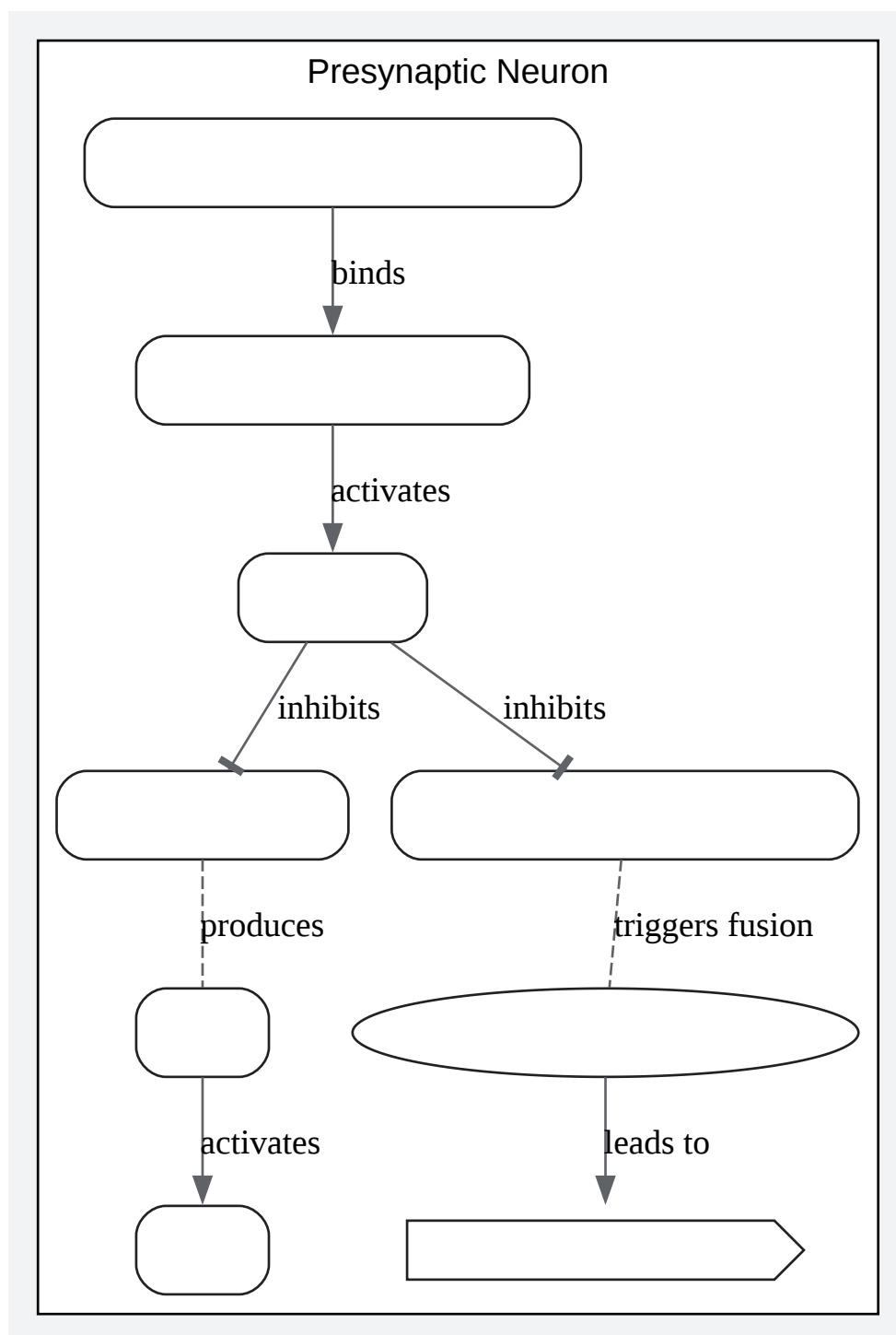
Materials:

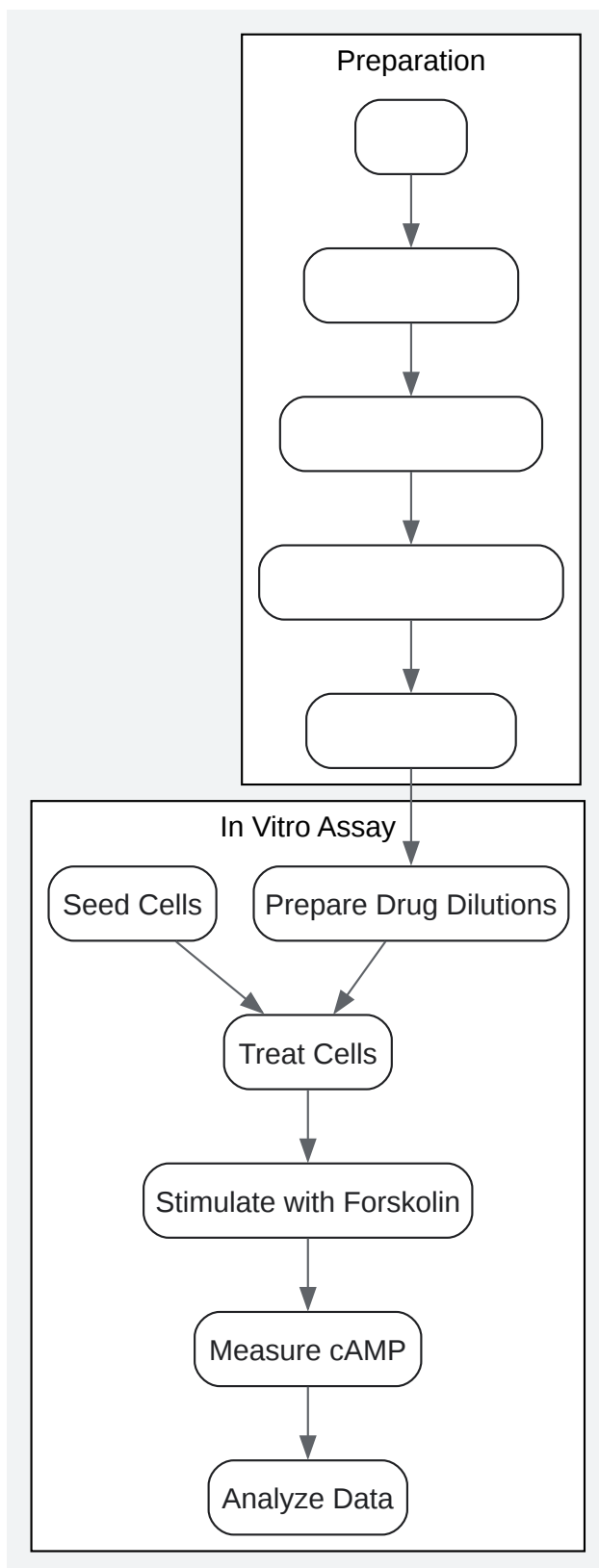
- Cells expressing the α 2-adrenergic receptor (e.g., HEK293- α 2AR)
- Cell culture medium
- **(-)-alpha-Methylnorepinephrine** stock solution (10 mM in DMSO)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- cAMP assay kit
- Forskolin
- Multi-well plates (96-well)
- Incubator (37°C, 5% CO₂)
- Plate reader

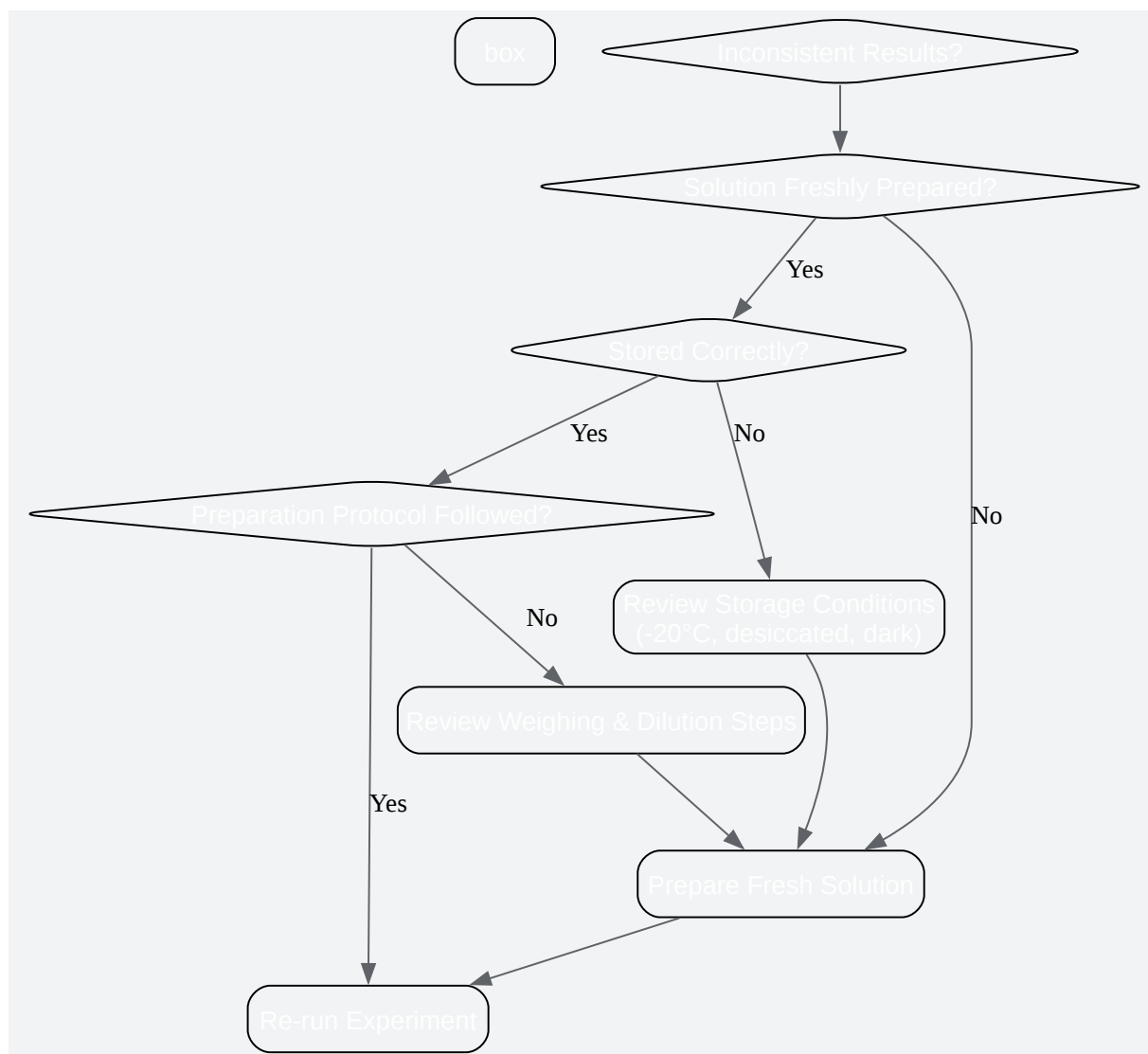
Procedure:

- Seed the cells in a 96-well plate at an appropriate density and allow them to adhere overnight in a 37°C, 5% CO₂ incubator.
- Prepare serial dilutions of **(-)-alpha-Methylnorepinephrine** in assay buffer from the 10 mM stock solution.
- Remove the culture medium from the cells and wash once with assay buffer.
- Add the diluted **(-)-alpha-Methylnorepinephrine** solutions to the respective wells. Include a vehicle control (assay buffer with DMSO) and a positive control (e.g., a known α 2-agonist).
- Incubate the plate at 37°C for 15 minutes.
- Add forskolin (to stimulate cAMP production) to all wells except the basal control and incubate for another 15 minutes at 37°C.
- Lyse the cells and measure the intracellular cAMP levels using a commercial cAMP assay kit according to the manufacturer's instructions.
- Read the plate using a plate reader.
- Analyze the data by plotting the cAMP concentration against the log concentration of **(-)-alpha-Methylnorepinephrine** to determine the EC₅₀ value.

Visualizations







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